

# "Einecs 246-889-0 mechanism of action as a flame retardant"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 246-889-0*

Cat. No.: *B15179365*

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An In-depth Technical Guide on the Flame Retardant Mechanism of **EINECS 246-889-0**: Tris(2-ethylhexyl) phosphate (TEHP)

## Introduction

Tris(2-ethylhexyl) phosphate (TEHP), identified by EINECS number 246-889-0, is an organophosphorus compound extensively utilized as a flame retardant and plasticizer in a variety of polymers, most notably in flexible polyvinyl chloride (PVC). Its primary function in the context of fire safety is to inhibit or delay the combustion of the material, thereby reducing the risk of fire ignition and propagation. This technical guide provides a comprehensive overview of the core mechanisms by which TEHP exerts its flame-retardant effects, details the experimental protocols used to evaluate its performance, and presents a structured summary of relevant data.

## Core Flame Retardant Mechanism of Action

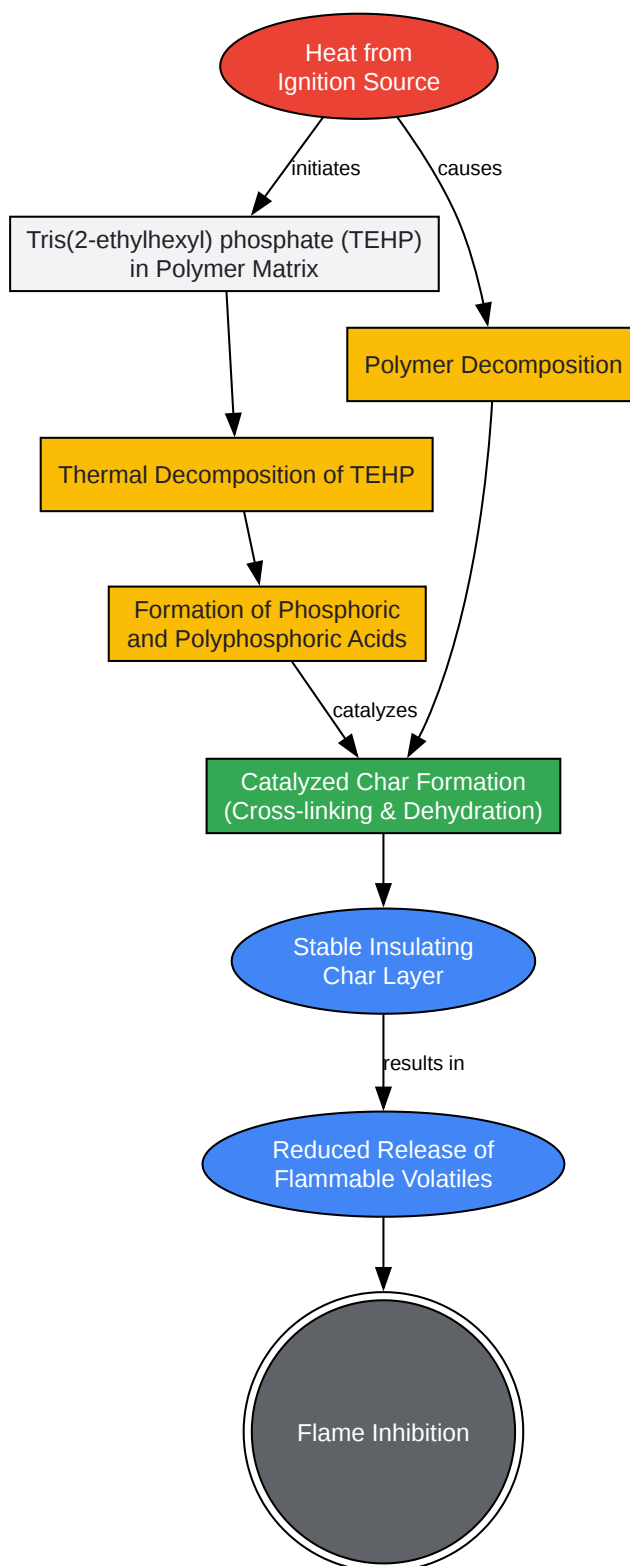
The flame retardant efficacy of Tris(2-ethylhexyl) phosphate is not attributed to a single process but rather a combination of actions in both the condensed (solid) and gas phases of a fire. These mechanisms are initiated by the thermal decomposition of TEHP at elevated temperatures.

## Condensed-Phase Mechanism

In the condensed phase, TEHP's action is primarily focused on promoting the formation of a stable char layer on the surface of the polymer. This char layer acts as a physical barrier, insulating the underlying material from the heat of the flame and restricting the flow of flammable volatile decomposition products to the combustion zone.

Upon heating, TEHP decomposes to form phosphoric acid and polyphosphoric acid. These acidic species are powerful dehydrating agents that promote the cross-linking and charring of the polymer matrix. The resulting carbonaceous char is more resistant to further thermal degradation and combustion.

## Condensed-Phase Mechanism of TEHP

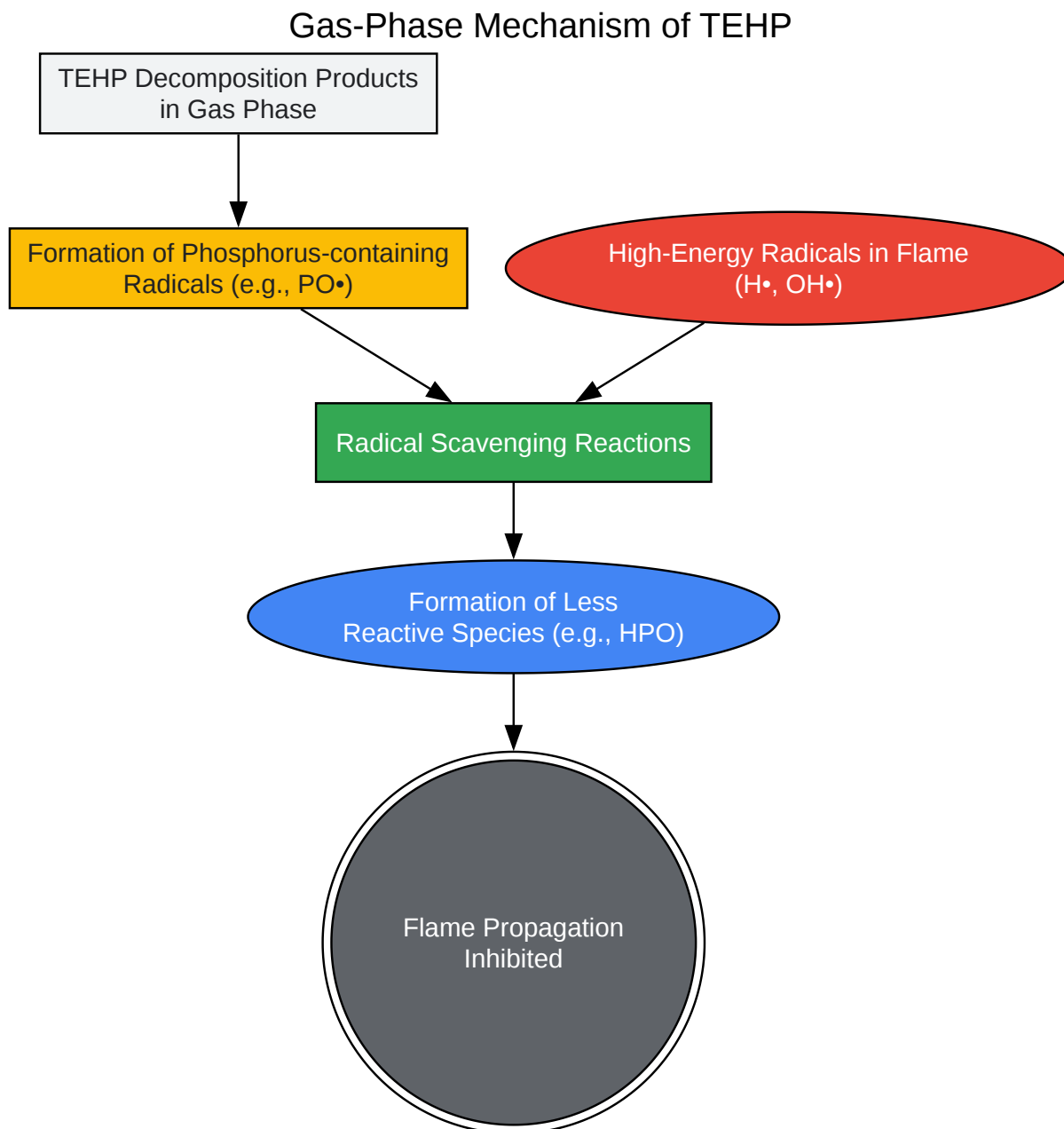
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## Condensed-Phase Flame Retardant Mechanism of TEHP

## Gas-Phase Mechanism

In the gas phase, the flame retardant action of TEHP is centered on the interruption of the self-sustaining chemical reactions of combustion. The thermal decomposition of TEHP releases phosphorus-containing radicals, such as  $\text{PO}\bullet$ , into the flame.

These phosphorus-containing species are highly effective at scavenging the high-energy radicals, primarily hydrogen ( $\text{H}\bullet$ ) and hydroxyl ( $\text{OH}\bullet$ ) radicals, that are essential for the propagation of the flame. By converting these highly reactive radicals into less reactive species, the combustion chain reaction is inhibited, leading to a reduction in flame intensity and eventual extinguishment.



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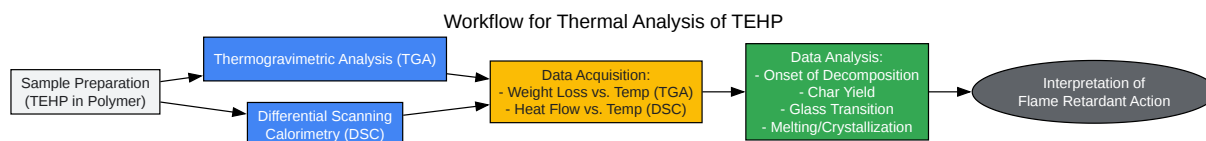
#### Gas-Phase Flame Retardant Mechanism of TEHP

## Thermal Analysis and Decomposition

Understanding the thermal decomposition behavior of TEHP is critical to elucidating its flame retardant mechanism. Thermogravimetric analysis (TGA) and Differential Scanning Calorimetry

(DSC) are key techniques used for this purpose.

## Experimental Workflow for Thermal Analysis



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### Workflow for Thermal Analysis of TEHP

While specific TGA and DSC data for TEHP in various polymers are proprietary and found in specialized literature, the general expectation is that TEHP will lower the onset of decomposition of the polymer, leading to earlier char formation.

## Quantitative Data Presentation

The following tables provide an illustrative summary of the type of quantitative data obtained from standard flame retardancy tests. Note that the values presented are examples for a generic flexible PVC formulation and will vary depending on the specific polymer, TEHP concentration, and presence of other additives.

Table 1: Limiting Oxygen Index (LOI) Data

Formulation	TEHP Content (phr)	LOI (%)
Control (no FR)	0	21
PVC + TEHP	20	25
PVC + TEHP	40	28
PVC + TEHP	60	32

Table 2: UL 94 Vertical Burn Test Results

Formulation	TEHP Content (phr)	UL 94 Rating
Control (no FR)	0	V-Fail
PVC + TEHP	40	V-2
PVC + TEHP	60	V-0

Table 3: Cone Calorimetry Data (at 35 kW/m<sup>2</sup> heat flux)

Parameter	Control (no FR)	PVC + 40 phr TEHP
Time to Ignition (s)	30	45
Peak Heat Release Rate (kW/m <sup>2</sup> )	250	180
Total Heat Release (MJ/m <sup>2</sup> )	80	60
Smoke Production Rate (m <sup>2</sup> /s)	0.08	0.12
Char Yield (%)	15	35

## Experimental Protocols

Detailed methodologies for key flame retardancy tests are outlined below.

### Limiting Oxygen Index (LOI) - ASTM D2863

- **Sample Preparation:** A sample of the material with specific dimensions (typically a bar of 80-150 mm length, 10 mm width, and 4 mm thickness) is prepared.
- **Apparatus:** The sample is vertically clamped inside a temperature-controlled glass chimney.
- **Procedure:** A mixture of oxygen and nitrogen is flowed upwards through the chimney. The top edge of the sample is ignited with a pilot flame. The concentration of oxygen is systematically varied until the minimum concentration that just supports flaming combustion for a specified duration or extent of burning is determined.

- Data Reporting: The LOI is expressed as the volume percentage of oxygen in the mixture.

## UL 94 Vertical Burn Test

- Sample Preparation: Rectangular bar specimens of a specified size (typically 125 mm x 13 mm x desired thickness) are conditioned at a specific temperature and humidity.
- Apparatus: A Bunsen burner with a specified flame height is used as the ignition source in a draft-free chamber.
- Procedure: The specimen is mounted vertically. The flame is applied to the lower end of the specimen for 10 seconds and then removed. The afterflame time is recorded. If the flame extinguishes, the flame is reapplied for another 10 seconds. The afterflame and afterglow times, and whether flaming drips ignite a cotton patch below, are recorded.
- Classification: Based on the burning times, afterglow, and dripping behavior, the material is classified as V-0, V-1, or V-2, with V-0 being the most flame-retardant.

## Cone Calorimetry - ASTM E1354

- Sample Preparation: A flat sample of the material (typically 100 mm x 100 mm) is wrapped in aluminum foil, leaving the top surface exposed, and placed in a sample holder.
- Apparatus: The cone calorimeter consists of a conical radiant heater, a load cell to measure mass loss, and an exhaust system with gas analyzers.
- Procedure: The sample is placed under the conical heater and subjected to a constant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>). An igniter is positioned above the sample to ignite the flammable volatiles. During the test, various parameters are continuously measured, including heat release rate, mass loss rate, time to ignition, and smoke production.
- Data Analysis: The collected data is used to determine key flammability characteristics as listed in Table 3.

## Conclusion

Tris(2-ethylhexyl) phosphate (**EINECS 246-889-0**) is an effective flame retardant that operates through a dual-action mechanism in both the condensed and gas phases. In the solid material,



it promotes the formation of a protective char layer that insulates the polymer and reduces the release of flammable gases. In the gas phase, its decomposition products interfere with the chemical reactions of the flame, leading to its suppression. The efficacy of TEHP can be quantified using standard flammability tests such as the Limiting Oxygen Index, UL 94, and cone calorimetry, which provide critical data for fire safety engineering and material development. The selection of TEHP as a flame retardant should be based on a thorough evaluation of its performance in the specific polymer system and its suitability for the intended application.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)